

An In-Depth Technical Guide to Calcium Imaging with Calcium Green-1

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *calcium green*

CAS No.: *138067-55-7*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the principles and techniques for utilizing **Calcium Green-1**, a fluorescent indicator for visualizing intracellular calcium (Ca^{2+}) dynamics. This document will detail the indicator's properties, provide a step-by-step experimental protocol, and illustrate its application in studying cellular signaling pathways.

Introduction to Calcium Imaging and Calcium Green-1

Calcium imaging is a vital technique for investigating the intricate roles of Ca^{2+} as a ubiquitous second messenger in a vast array of cellular processes, including neurotransmission, muscle contraction, gene expression, and apoptosis.[1] Fluorescent indicators that exhibit changes in their spectral properties upon binding to Ca^{2+} are essential tools for these studies.

Calcium Green-1 is a visible light-excitable fluorescent indicator derived from fluorescein.[2] It demonstrates a significant increase in fluorescence intensity upon binding to Ca^{2+} , with minimal wavelength shift.[3] This property makes it a valuable tool for monitoring fluctuations in

intracellular Ca^{2+} concentrations in real-time. Compared to other indicators like Fluo-3, **Calcium Green-1** is more fluorescent at low Ca^{2+} levels, which aids in establishing baseline calcium concentrations and enhancing the visibility of resting cells.[4][5]

Physicochemical and Spectroscopic Properties of Calcium Green-1

A thorough understanding of the quantitative properties of **Calcium Green-1** is crucial for designing and interpreting calcium imaging experiments. The key parameters are summarized in the table below.

| Property | Value | References |
|-------------------------------------------------|---------------------------------------------------|------------|
| Excitation Wavelength (λ_{ex}) | ~506 nm | [2][3] |
| Emission Wavelength (λ_{em}) | ~531 nm | [2][3] |
| Dissociation Constant (Kd) for Ca^{2+} | ~190 nM | [2] |
| Quantum Yield (Φ) | ~0.75 (Ca^{2+} -saturated) | [2] |
| Fluorescence Intensity Increase | ~14-fold | [2][3] |
| Formulations | Acetoxymethyl (AM) ester, Salt, Dextran conjugate | [2] |

Experimental Protocol: Calcium Imaging with Calcium Green-1 AM

This section provides a detailed methodology for loading cells with the acetoxymethyl (AM) ester form of **Calcium Green-1** and subsequent imaging of intracellular calcium dynamics. The AM ester form is cell-permeant and is cleaved by intracellular esterases to trap the active indicator within the cell.[1]

Reagents and Materials

- **Calcium Green-1, AM**
- High-quality, anhydrous Dimethyl Sulfoxide (DMSO)
- Pluronic® F-127
- Probenecid (optional)
- Hanks' Balanced Salt Solution (HBSS) or other suitable physiological buffer
- Cultured cells on coverslips or in appropriate imaging plates
- Fluorescence microscope with appropriate filter sets (e.g., FITC)
- Image acquisition and analysis software

Stock Solution Preparation

- **Calcium Green-1 AM Stock Solution (2-5 mM):** Dissolve the contents of a vial of **Calcium Green-1, AM** in high-quality, anhydrous DMSO to create a 2-5 mM stock solution. Aliquot into single-use tubes and store at -20°C, protected from light and moisture.[4]
- **Pluronic® F-127 Stock Solution (10% w/v):** Dissolve Pluronic® F-127 in DMSO to make a 10% (w/v) stock solution. This surfactant aids in the dispersion of the AM ester in aqueous media.
- **Probenecid Stock Solution (100 mM):** Dissolve probenecid in a suitable buffer or DMSO. Probenecid is an anion-exchange transport inhibitor that can be used to reduce the leakage of the de-esterified indicator from the cells.[4]

Cell Loading Protocol

- **Prepare Loading Buffer:** On the day of the experiment, prepare a loading buffer by diluting the **Calcium Green-1, AM** stock solution into a physiological buffer (e.g., HBSS) to a final concentration of 1-5 µM.[4]
- **Add Pluronic® F-127:** Add Pluronic® F-127 from the stock solution to the loading buffer to a final concentration of 0.02-0.04% (v/v). Vortex briefly to mix.

- Add Probenecid (Optional): If dye leakage is a concern, add probenecid to the loading buffer to a final concentration of 1-2.5 mM.
- Cell Loading: Remove the cell culture medium and wash the cells once with the physiological buffer. Add the loading buffer to the cells and incubate for 30-60 minutes at room temperature or 37°C, protected from light.[4] The optimal loading time and temperature may vary depending on the cell type.
- Wash: After incubation, remove the loading buffer and wash the cells two to three times with the physiological buffer to remove any extracellular dye.
- De-esterification: Incubate the cells in the physiological buffer for an additional 30 minutes at room temperature to allow for complete de-esterification of the AM ester by intracellular esterases.

Calcium Imaging

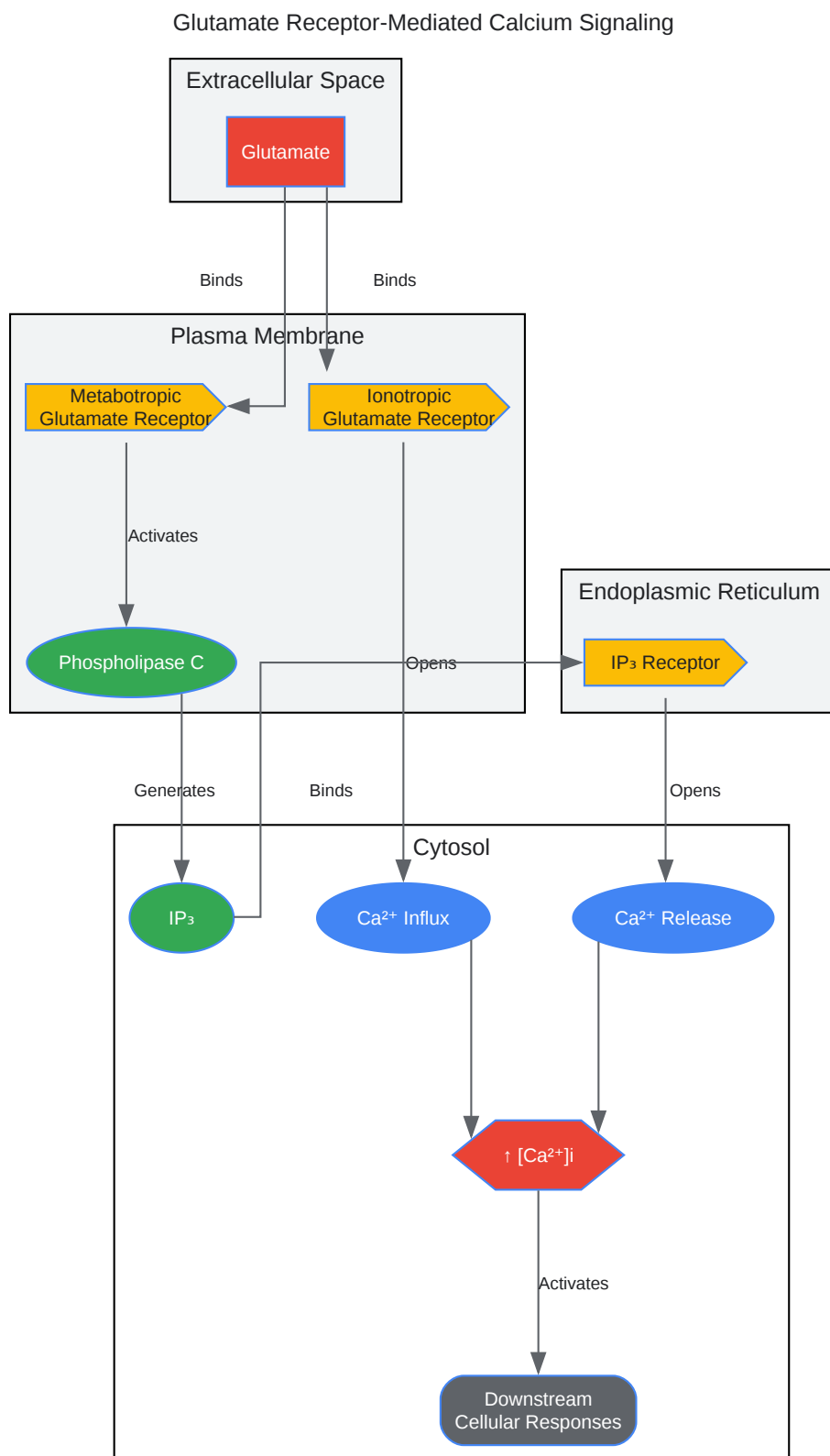
- Microscopy Setup: Place the coverslip or imaging plate on the stage of a fluorescence microscope equipped with a suitable light source and a filter set appropriate for **Calcium Green-1** (e.g., excitation ~490 nm, emission ~525 nm).[4]
- Baseline Fluorescence: Acquire a baseline fluorescence image or recording of the resting cells.
- Stimulation: Apply the experimental stimulus (e.g., agonist, drug candidate) to the cells.
- Image Acquisition: Record the changes in fluorescence intensity over time. The acquisition parameters (e.g., exposure time, frame rate) should be optimized to capture the expected calcium dynamics without causing significant phototoxicity.
- Data Analysis: Analyze the acquired images to quantify the changes in intracellular calcium concentration. This is typically expressed as a change in fluorescence intensity (ΔF) relative to the baseline fluorescence (F_0), often presented as $\Delta F/F_0$.

Application: Visualizing Glutamate Receptor-Mediated Calcium Signaling

Calcium Green-1 is a powerful tool for investigating specific signaling pathways. For example, it can be used to visualize the increase in intracellular Ca^{2+} following the activation of glutamate receptors, a key process in neuronal signaling.[6]

Glutamate Receptor Signaling Pathway

Activation of ionotropic glutamate receptors (e.g., NMDA and AMPA receptors) directly gates the influx of Ca^{2+} into the neuron. Metabotropic glutamate receptors (mGluRs), which are G-protein coupled receptors (GPCRs), can also lead to an increase in intracellular Ca^{2+} via the activation of phospholipase C (PLC) and the subsequent production of inositol trisphosphate (IP_3), which triggers the release of Ca^{2+} from the endoplasmic reticulum (ER).[7][8]



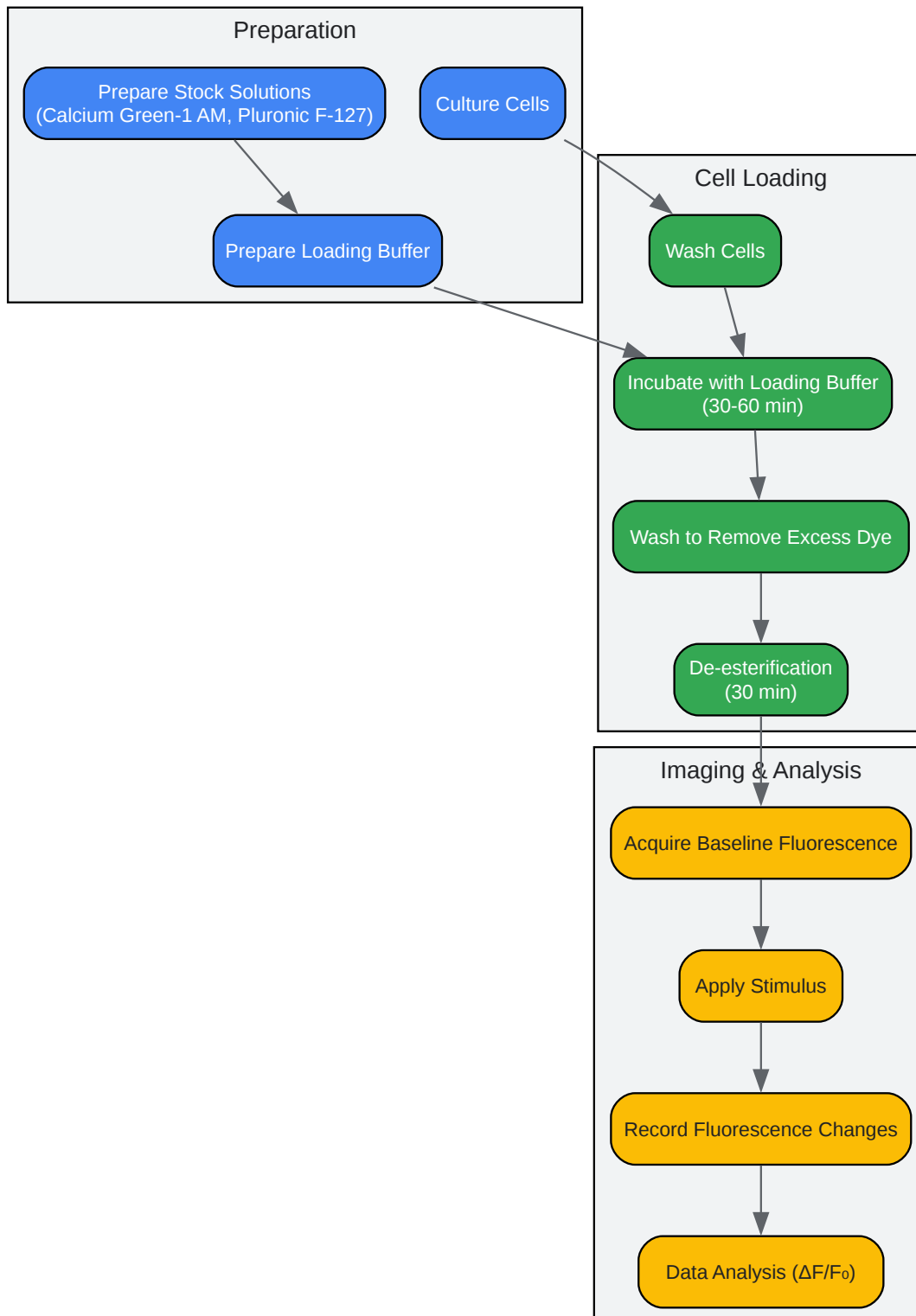
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Caption: Glutamate receptor-mediated calcium signaling pathway.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of a typical calcium imaging experiment using **Calcium Green-1 AM**.

Experimental Workflow for Calcium Imaging with Calcium Green-1 AM



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Caption: Workflow for **Calcium Green-1 AM** imaging.

Conclusion

Calcium Green-1 is a versatile and sensitive fluorescent indicator for monitoring intracellular calcium dynamics. Its favorable spectroscopic properties and straightforward loading protocol make it a valuable tool for researchers in various fields, including neuroscience, pharmacology, and cell biology. By following the detailed protocols and understanding the principles outlined in this guide, researchers can effectively employ **Calcium Green-1** to investigate the complex roles of calcium in cellular signaling.

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References

- [1. Calcium imaging - Wikipedia \[en.wikipedia.org\]](#)
- [2. resources.biomol.com \[resources.biomol.com\]](#)
- [3. Invitrogen Calcium Green -1, AM, cell permeant 500 µg | Buy Online | Invitrogen™ | Fisher Scientific \[fishersci.com\]](#)
- [4. docs.aatbio.com \[docs.aatbio.com\]](#)
- [5. Cal Green™ 1, AM \[Equivalent to Calcium Green-1, AM\] | AAT Bioquest \[aatbio.com\]](#)
- [6. In Situ Ca²⁺ Imaging Reveals Neurotransmitter Receptors for Glutamate in Taste Receptor Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Phospholipase Cy1 Connects the Cell Membrane Pathway to the Nuclear Receptor Pathway in Insect Steroid Hormone Signaling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Glutamate involvement in calcium-dependent migration of astrocytoma cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to Calcium Imaging with Calcium Green-1]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1177981/docs#an-in-depth-technical-guide-to-calcium-imaging-with-calcium-green-1\]](https://www.benchchem.com/product/b1177981/docs#an-in-depth-technical-guide-to-calcium-imaging-with-calcium-green-1)

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